

# 9-Methyl-9h-fluoren-9-ol molecular weight and formula

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## Compound of Interest

Compound Name: 9-Methyl-9h-fluoren-9-ol

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## Technical Guide: 9-Methyl-9H-fluoren-9-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties and a plausible synthetic route for **9-Methyl-9H-fluoren-9-ol**, a fluorene derivative of interest in organic synthesis and medicinal chemistry.

## Core Compound Data

The fundamental molecular properties of **9-Methyl-9H-fluoren-9-ol** are summarized below.

Property	Value	Citations
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	196.25 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	6311-22-4	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	9-methyl-9H-fluoren-9-ol	<a href="#">[2]</a>
Synonyms	9-Hydroxy-9-methyl-9H-fluorene, 9-methylfluoren-9-ol	<a href="#">[2]</a> <a href="#">[4]</a>

## Experimental Protocols

The following sections detail a representative experimental protocol for the synthesis and characterization of **9-Methyl-9H-fluoren-9-ol**. The primary synthetic route described is the Grignard reaction, a classic and reliable method for the formation of tertiary alcohols from ketones.

## Synthesis: Grignard Reaction of 9-Fluorenone

This protocol outlines the synthesis of **9-Methyl-9H-fluoren-9-ol** via the addition of a methyl Grignard reagent to 9-fluorenone.

### Materials:

- 9-Fluorenone
- Magnesium turnings
- Methyl iodide (or methyl bromide)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Anhydrous ammonium chloride (NH<sub>4</sub>Cl) solution (saturated)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Iodine crystal (for initiation)
- Standard reflux and extraction glassware (dried)

### Procedure:

- **Grignard Reagent Preparation:** In a flame-dried, three-necked flask equipped with a reflux condenser and a dropping funnel under an inert atmosphere (e.g., nitrogen or argon), place magnesium turnings. Add a small crystal of iodine. A solution of methyl iodide in anhydrous diethyl ether is added dropwise from the dropping funnel. The reaction is initiated (indicated by a color change and gentle reflux) and then the remaining methyl iodide solution is added at a rate to maintain a steady reflux. After the addition is complete, the mixture is refluxed for an additional 30 minutes to ensure complete formation of methylmagnesium iodide.

- Reaction with 9-Fluorenone: A solution of 9-fluorenone in anhydrous diethyl ether is added dropwise to the freshly prepared Grignard reagent at 0°C (ice bath). The reaction mixture is then allowed to warm to room temperature and stirred for several hours until the reaction is complete (monitored by TLC).
- Quenching and Work-up: The reaction is carefully quenched by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride.
- Extraction: The organic layer is separated, and the aqueous layer is extracted twice with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- Purification: The solvent is removed under reduced pressure using a rotary evaporator. The resulting crude solid is purified by recrystallization (e.g., from ethanol/water or hexanes/ethyl acetate) to yield pure **9-Methyl-9H-fluoren-9-ol**.

## Characterization

The identity and purity of the synthesized **9-Methyl-9H-fluoren-9-ol** can be confirmed by the following methods.

### 1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show characteristic signals for the methyl protons (a singlet) and the aromatic protons of the fluorenyl group.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will show a signal for the quaternary carbon at the 9-position, the methyl carbon, and the distinct aromatic carbons.

### 2. Mass Spectrometry (MS):

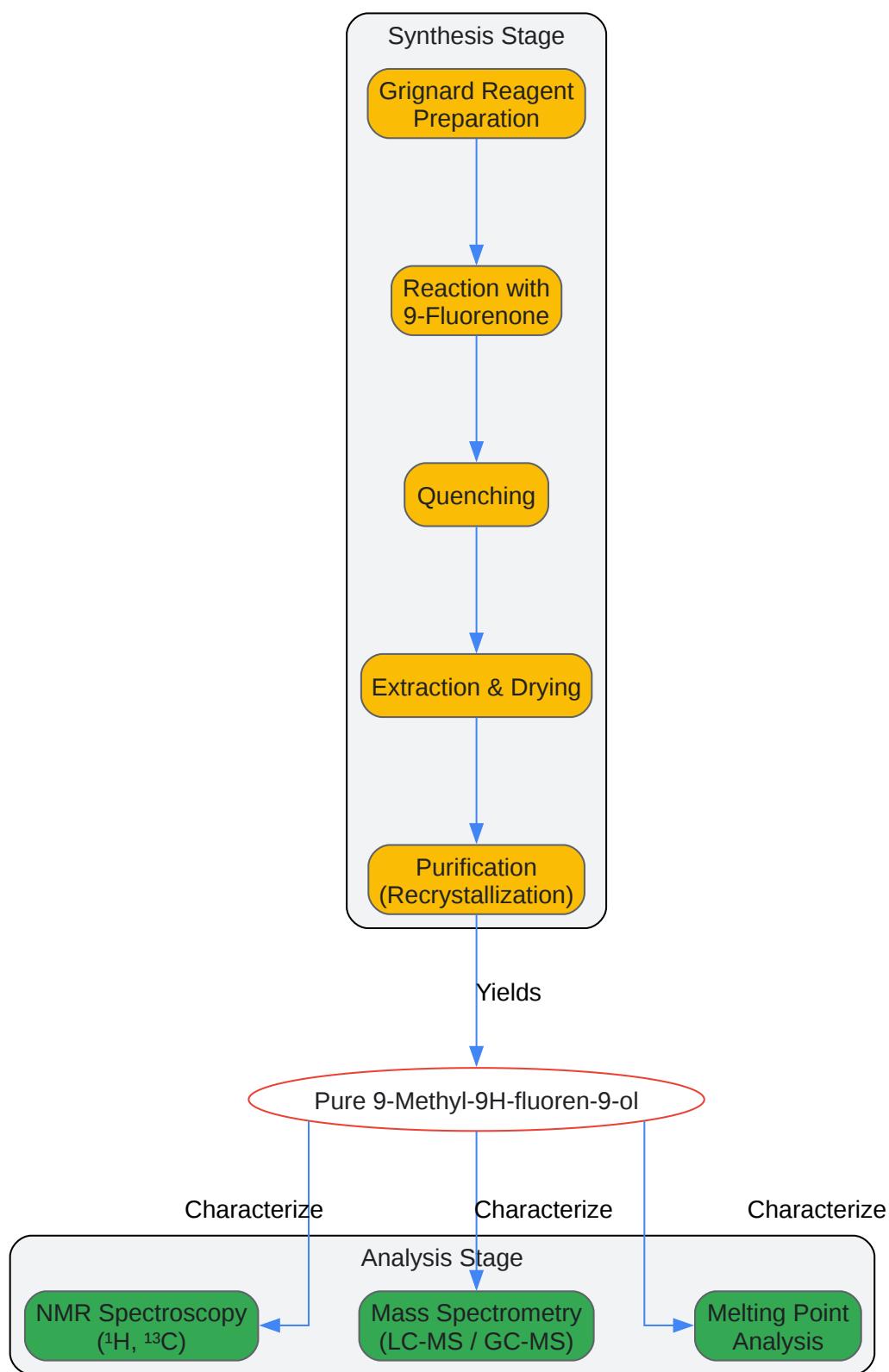
- LC-MS or GC-MS can be used to determine the molecular weight of the compound, confirming the presence of the molecular ion peak corresponding to its molecular weight (196.25 g/mol ).

### 3. Melting Point Analysis:

- The melting point of the purified product is measured and compared to the literature value. A sharp melting point range indicates high purity.

## Visualized Experimental Workflow

The following diagram illustrates the logical flow of the synthesis and characterization process for **9-Methyl-9H-fluoren-9-ol**.

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Caption: Workflow for the synthesis and analysis of **9-Methyl-9H-fluoren-9-ol**.

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## References

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)